

# Navigating the Safe Handling of APTA® Insecticide in a Laboratory Setting

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## Compound of Interest

Compound Name: Aopta

Cat. No.: B1240302

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For the attention of researchers, scientists, and drug development professionals, this document provides crucial safety and logistical information for the handling of APTA® Insecticide, with the active ingredient Tolfenpyrad. Please note that a search for the chemical "**Aopta**" did not yield any matching results; it is presumed to be a typographical error for APTA®.

This guide offers procedural, step-by-step instructions to ensure the safe operational use and disposal of this chemical, reinforcing our commitment to being your preferred source for laboratory safety and chemical handling information.

## Essential Safety and Personal Protective Equipment (PPE)

When handling APTA® Insecticide, adherence to stringent safety protocols is paramount to minimize exposure and mitigate potential hazards. The following personal protective equipment is mandatory.

## Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Eye and Face Protection	Safety glasses with side shields, chemical safety goggles, or a face shield.[1][2][3][4]	To prevent contact with eyes, which can cause moderate irritation.[1][3]
Skin Protection	Long-sleeved shirt, long pants, and chemical-resistant gloves (e.g., waterproof).[1][2][3][4][5]	To prevent skin contact, as the substance can be harmful if absorbed through the skin.[1][3]
Respiratory Protection	A NIOSH-approved respirator is required for handling activities. Options include an elastomeric half mask respirator with organic vapor (OV) cartridges and a combination N, R, or P filter; a gas mask with OV canisters; or a powered air-purifying respirator with OV cartridges and combination HE filters.[1][2][3][4]	May be fatal if inhaled.[1][3] Use in a well-ventilated area is crucial.[1][2]
Footwear	Closed-toe shoes and socks.[3][4]	To protect feet from potential spills.

## Chemical and Toxicological Data

A comprehensive understanding of the chemical properties and toxicological profile of Tolfenpyrad, the active ingredient in APTA® Insecticide, is essential for safe handling.

## Chemical Identification

Identifier	Value
Chemical Name	4-chloro-3-ethyl-1-methyl-N-[[4-(4-methylphenoxy)phenyl]methyl]pyrazole-5-carboxamide[6][7]
CAS Number	129558-76-5[6][7]
Molecular Formula	C <sub>21</sub> H <sub>22</sub> ClN <sub>3</sub> O <sub>2</sub> [8]
Molecular Weight	383.87 g/mol [9]

## Toxicological Summary

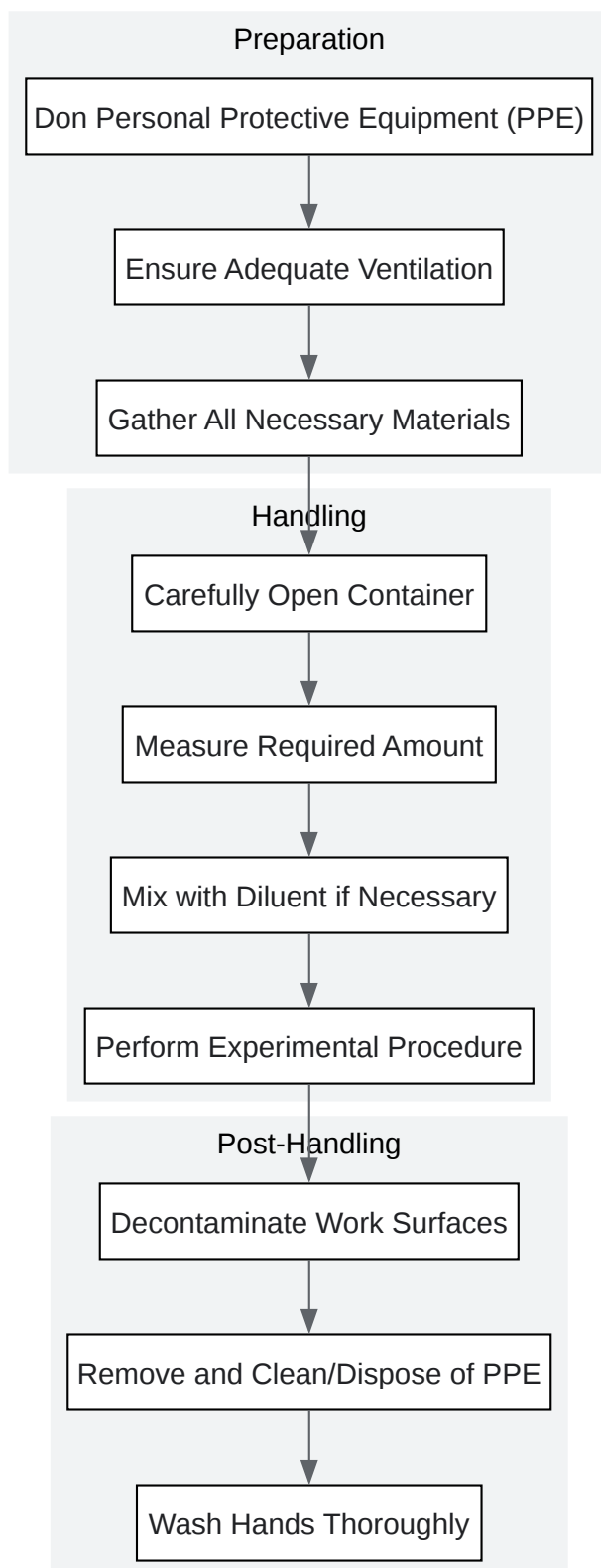
Endpoint	Value	Species
Oral LD <sub>50</sub>	≥ 75-113 mg/kg bw[10]	Rat
Dermal LD <sub>50</sub>	> 2000 mg/kg bw[10]	Rat
Inhalation LC <sub>50</sub>	1.5–2.21 mg/L[10]	Rat
Eye Irritation	Slightly irritating[10]	Rabbit
Skin Irritation	Not an irritant[10]	Rabbit
Carcinogenicity	Not likely to be carcinogenic to humans.[1][11]	-
Neurotoxicity	No evidence of neurotoxicity. [1]	-

## Operational and Disposal Plans

Strict adherence to the following procedural guidance is necessary to ensure safety and proper disposal.

## Experimental Workflow: Handling APTA® Insecticide

The following diagram outlines the standard procedure for handling APTA® Insecticide in a laboratory setting.

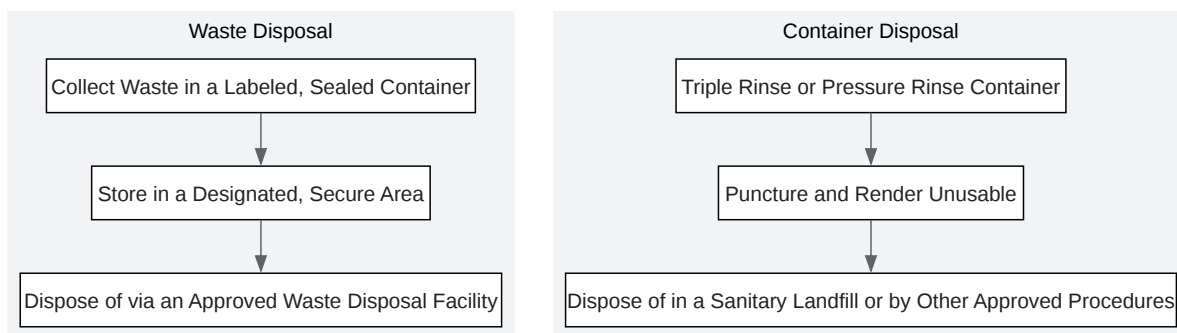


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Caption: Workflow for the safe handling of APTA® Insecticide.

## Disposal Plan: Waste and Container Management

Proper disposal of waste and empty containers is critical to prevent environmental contamination and accidental exposure.



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Caption: Disposal procedures for APTA® Insecticide waste and containers.

## First Aid and Emergency Procedures

In the event of exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If the person is not breathing, call for emergency medical assistance and give artificial respiration.[1][2]
Skin Contact	Take off contaminated clothing immediately. Rinse skin with plenty of water for 15-20 minutes.[3]
Eye Contact	Hold the eye open and rinse slowly and gently with water for 15-20 minutes. Remove contact lenses, if present, after the first 5 minutes, then continue rinsing.[3]
Ingestion	Call a poison control center or doctor immediately for treatment advice. Have the person sip a glass of water if able to swallow. Do not induce vomiting unless told to do so by a poison control center or doctor.[1][2]

## Spill Management

In the case of a spill, the following steps should be taken:

- Evacuate the area.
- Wear appropriate PPE, including respiratory protection.[1][2]
- For liquid spills, absorb the material with an inert absorbent and place it in a labeled, sealed container for disposal.[1][2]
- For spills that have soaked into the ground, the contaminated soil should be dug up and placed in a sealed metal drum for disposal.[1][2]
- Thoroughly scrub the spill area with a strong industrial detergent and rinse with water.[1][2]
- Prevent spilled material from entering waterways, as it is highly toxic to aquatic organisms.[1]

## Storage and Handling Precautions

- Store in the original, tightly closed container in a cool, dry, and well-ventilated place.[1][2]
- Do not store near heat or open flames.[1][2]
- Prevent cross-contamination with other pesticides, fertilizers, food, and feed.[1][2]
- Wash hands thoroughly with soap and water after handling and before eating, drinking, chewing gum, using tobacco, or using the toilet.[1][3]
- Remove and wash contaminated clothing before reuse.[1][3]

Disclaimer: This information is intended as a guide for trained professionals and is not a substitute for a comprehensive risk assessment. Always refer to the manufacturer's Safety Data Sheet (SDS) for complete and detailed information.

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